

Application Notes and Protocols for Antibody Labeling with TCO-PEG4-TFP Ester

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Compound of Interest

Compound Name: TCO-PEG4-TFP Ester

Cat. No.: B15549090

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Introduction

TCO-PEG4-TFP Ester is a versatile amine-reactive labeling reagent designed for the efficient modification of antibodies and other proteins. This reagent features a trans-cyclooctene (TCO) moiety, which is highly reactive towards tetrazines in bioorthogonal "click chemistry" reactions, specifically the inverse-electron-demand Diels-Alder (IEDDA) reaction.^{[1][2]} The tetrafluorophenyl (TFP) ester provides a stable and efficient means of coupling to primary amines (e.g., lysine residues) on the antibody, offering improved stability against hydrolysis in aqueous media compared to traditional N-hydroxysuccinimide (NHS) esters.^{[3][4]} The inclusion of a hydrophilic 4-unit polyethylene glycol (PEG) spacer enhances water solubility and minimizes steric hindrance, preserving the antibody's biological activity.^{[3][5]}

These characteristics make **TCO-PEG4-TFP Ester** an ideal tool for a range of applications, including the development of antibody-drug conjugates (ADCs), pre-targeted in vivo imaging, and the construction of complex biomolecular assemblies.^{[6][7][8]}

Chemical Properties and Specifications

A clear understanding of the labeling reagent's properties is crucial for successful conjugation. The table below summarizes the key quantitative data for **TCO-PEG4-TFP Ester**.

Property	Value
Molecular Weight	565.56 g/mol [4][6]
Purity	>95% (HPLC)[5][6]
Appearance	Colorless to slightly yellow oil[3][6]
Solubility	Soluble in DMSO, DMF, THF, Acetonitrile, DCM[4]
Storage Conditions	Store at $\leq -20^{\circ}\text{C}$, desiccated[4][6]

Experimental Protocols

Antibody Preparation

It is critical to ensure the antibody is in an amine-free buffer before starting the labeling reaction, as common buffer components like Tris or glycine will compete for reaction with the TFP ester.

Materials:

- Antibody of interest
- Phosphate-buffered saline (PBS), pH 7.2-7.5
- Amicon Ultra centrifugal filter units (or similar) with an appropriate molecular weight cutoff (e.g., 30K or 50K)[9]
- Spectrophotometer (e.g., NanoDrop)

Procedure:

- If the antibody solution contains primary amines (e.g., Tris, glycine) or stabilizing proteins (e.g., BSA), perform a buffer exchange into an amine-free buffer like PBS.[9]

- Add the antibody solution to the centrifugal filter unit and fill with PBS.
- Centrifuge according to the manufacturer's instructions (e.g., 4000 x g for 10 minutes).[9]
- Discard the flow-through and repeat the washing step with PBS at a higher speed (e.g., 14,000 x g for 10 minutes).[9]
- Recover the purified antibody by inverting the filter unit and centrifuging at a low speed (e.g., 1000 x g for 2 minutes).[9]
- Measure the antibody concentration using a spectrophotometer at 280 nm (A280).[9]
- Adjust the final antibody concentration to 1-5 mg/mL in the reaction buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-8.5).[10]

TCO-PEG4-TFP Ester Stock Solution Preparation

Materials:

- **TCO-PEG4-TFP Ester**
- Anhydrous dimethyl sulfoxide (DMSO)

Procedure:

- Allow the vial of **TCO-PEG4-TFP Ester** to equilibrate to room temperature before opening to prevent moisture condensation.[9]
- Prepare a 10 mg/mL or 10 mM stock solution by dissolving the required amount in anhydrous DMSO immediately before use.[9][10] For example, to make a 10 mg/mL solution, add 100 μ L of DMSO to 1 mg of the ester.[9]
- Vortex briefly to ensure complete dissolution.

Antibody Labeling Reaction

The following protocol is a general guideline. The optimal molar ratio of **TCO-PEG4-TFP Ester** to antibody should be determined empirically for each specific antibody to achieve the desired

degree of labeling (DOL).

Materials:

- Prepared antibody solution
- **TCO-PEG4-TFP Ester** stock solution
- Reaction Buffer: 0.1 M sodium bicarbonate or sodium borate buffer, pH 8.3-8.5.[10]
- Quenching Buffer: 1 M Tris-HCl, pH 8.0[9]

Procedure:

- Add a 5 to 20-fold molar excess of the **TCO-PEG4-TFP Ester** stock solution to the antibody solution.[10] Molar ratios as high as 30-35 fold have also been reported.[11]
- Mix gently by pipetting and incubate the reaction mixture for 1 to 2 hours at room temperature, or 2 hours on ice, protected from light.[9][10]
- To stop the labeling reaction, add the quenching buffer to a final concentration of 50-100 mM. [9]
- Incubate for an additional 15-30 minutes at room temperature or on ice to quench any unreacted TFP ester.[9]

Purification of the Labeled Antibody

It is crucial to remove unconjugated **TCO-PEG4-TFP Ester** and quenched byproducts from the labeled antibody.

Materials:

- Zeba™ Spin Desalting Columns (40K MWCO) or equivalent size-exclusion chromatography (SEC) setup.[9][12]
- PBS, pH 7.2-7.5

Procedure:

- Equilibrate the desalting column with PBS according to the manufacturer's instructions. This typically involves centrifuging the column to remove the storage buffer, followed by washing with PBS.[9]
- Apply the quenched reaction mixture to the center of the column.
- Centrifuge the column (e.g., 1,500 x g for 2 minutes) to collect the purified TCO-labeled antibody.[9]

Characterization of the Labeled Antibody

The degree of labeling (DOL), which is the average number of TCO molecules per antibody, should be determined.

Procedure: The DOL can be determined using various methods, including MALDI-TOF mass spectrometry, which measures the mass increase of the antibody after conjugation.[13]

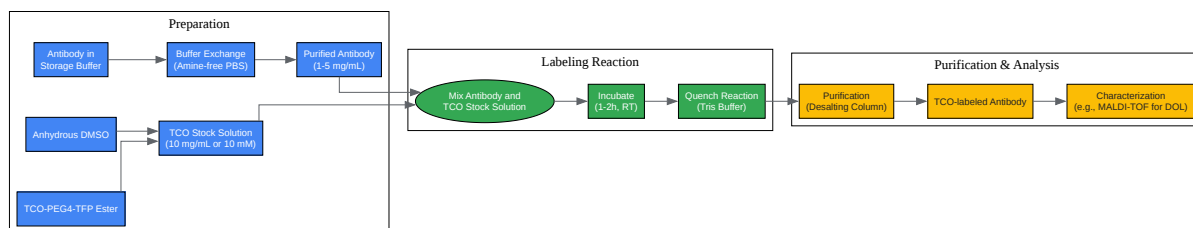
Alternatively, a colorimetric assay can be performed by reacting the TCO-labeled antibody with a tetrazine-functionalized dye and measuring the absorbance.[8]

Quantitative Data Summary

The following table presents representative data from various studies on antibody labeling with TCO reagents. Note that the optimal conditions and resulting DOL can vary depending on the specific antibody and experimental setup.

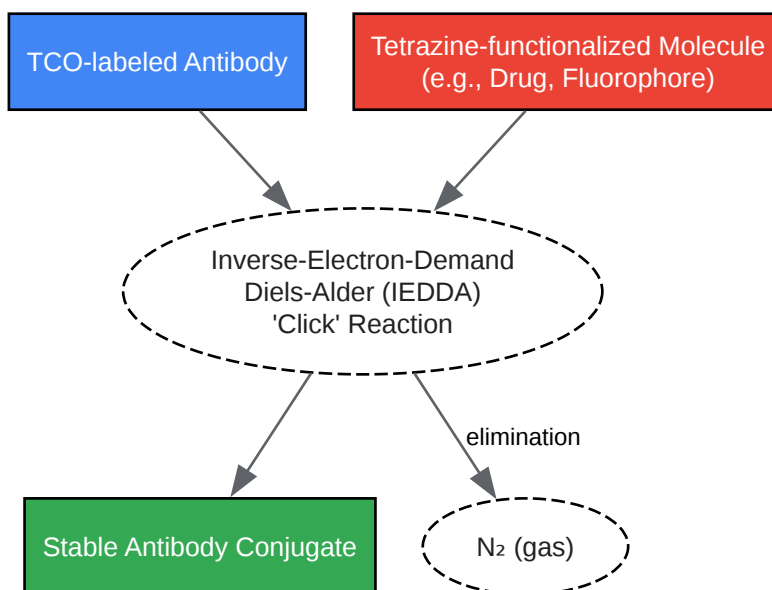
Antibody	Molar Excess of TCO Reagent	Degree of Labeling (DOL)	Reference
Anti-c-myc mAb	5, 10, 15 equivalents	DOL increased with higher molar excess	[12]
5F7 sdAb	~2-fold excess	Predominantly monosubstituted	[14]
Brain-penetrating mAb	Not specified	Average of 2.6 TCO moieties per antibody	[7]
Chimeric mAb U36	Not specified	Ratios of 27:1 and 6:1 (TCO:mAb) were achieved and compared	[15]

Visualized Workflows and Pathways



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Caption: Workflow for antibody labeling with **TCO-PEG4-TFP Ester**.



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References

- 1. TCO PEG, TCO linker, Tetrazine reactive | BroadPharm [broadpharm.com]
- 2. lumiprobe.com [lumiprobe.com]
- 3. vectorlabs.com [vectorlabs.com]
- 4. TCO-PEG4-TFP Ester, 2268817-73-6 | BroadPharm [broadpharm.com]
- 5. prod-vector-labs-wordpress-media.s3.amazonaws.com [prod-vector-labs-wordpress-media.s3.amazonaws.com]
- 6. chemimpex.com [chemimpex.com]
- 7. mdpi.com [mdpi.com]
- 8. Establishment of the in vivo efficacy of pretargeted radioimmunotherapy utilizing inverse electron demand Diels-Alder click chemistry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. furthlab.xyz [furthlab.xyz]

- [10. benchchem.com \[benchchem.com\]](#)
- [11. Bioorthogonal Masking of Circulating Antibody–TCO Groups Using Tetrazine-Functionalized Dextran Polymers - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. mdpi.com \[mdpi.com\]](#)
- [13. An Efficient Method for Labeling Single Domain Antibody Fragments with ¹⁸F Using Tetrazine-Trans-Cyclooctene Ligation and a Renal Brush Border Enzyme-Cleavable Linker - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Labeling a TCO-Functionalized Single Domain Antibody Fragment with ¹⁸F via Inverse Electron Demand Diels Alder Cycloaddition using a Fluoronicotinyl Moiety-bearing Tetrazine Derivative - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. Pretargeted PET Imaging with a TCO-Conjugated Anti-CD44v6 Chimeric mAb U36 and \[⁸⁹Zr\]Zr-DFO-PEG5-Tz - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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